

Navigating the Solubility Landscape of Basic Yellow 87: A Technical Guide

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Compound of Interest

Compound Name: Basic Yellow 87

CAS No.: 116844-55-4

Cat. No.: B1141925

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of Basic Yellow 87 in various solvents. The information is curated for professionals in research, scientific, and drug development fields, with a focus on delivering precise data and actionable experimental protocols.

Core Data Presentation: Solubility of Basic Yellow 87

The following table summarizes the known quantitative and qualitative solubility data for Basic Yellow 87. It is important to note that while water solubility is well-documented, quantitative data in organic solvents is limited in publicly available literature.

Solvent	Chemical Formula	Solubility	Temperature (°C)	Notes
Water	H ₂ O	40 g/L	20	As the methosulfate salt.[1][2]
Ethanol	C ₂ H ₅ OH	Soluble	Not Specified	Qualitative data; specific quantitative values are not readily available. [3]
Methanol	CH ₃ OH	Data not available	-	-
Acetone	C ₃ H ₆ O	Data not available	-	-
Isopropanol	C ₃ H ₈ O	Data not available	-	Solvent residue may be present in the dye powder, suggesting its use in synthesis or purification.[2]

Physicochemical Properties Influencing Solubility:

- Log P (Octanol-Water Partition Coefficient): -1.69. This value indicates a high degree of hydrophilicity, suggesting a preference for polar solvents like water over non-polar organic solvents.[4][5][6][7]
- Chemical Class: Cationic Dye. The ionic nature of cationic dyes generally leads to good solubility in polar solvents.

Experimental Protocols: Determining Dye Solubility

While specific experimental protocols for determining the solubility of Basic Yellow 87 in various organic solvents are not extensively detailed in the available literature, a general methodology can be followed. The following is a standard protocol for determining the solubility of a dye in a given solvent.

Objective: To determine the saturation solubility of Basic Yellow 87 in a specific organic solvent at a controlled temperature.

Materials:

- Basic Yellow 87 powder
- Selected organic solvent (e.g., ethanol, methanol, acetone)
- Analytical balance
- Volumetric flasks
- Magnetic stirrer and stir bars
- Constant temperature bath or incubator
- Spectrophotometer (UV-Vis)
- Syringe filters (0.45 μm)
- Pipettes and other standard laboratory glassware

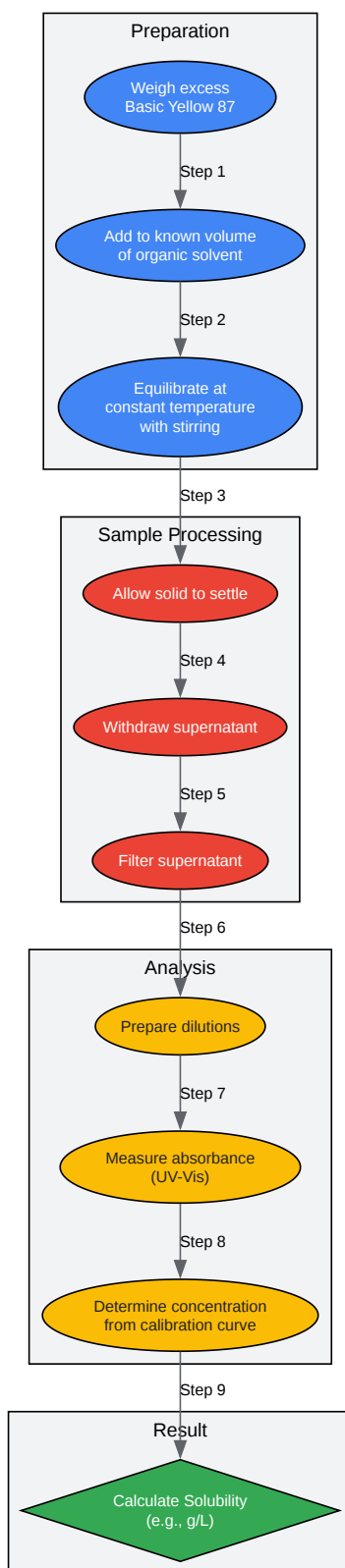
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of Basic Yellow 87 powder to a known volume of the organic solvent in a sealed container (e.g., a screw-cap vial or flask). The excess is to ensure that saturation is reached.
 - Place the container in a constant temperature bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).

- Stir the mixture vigorously using a magnetic stirrer for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, stop the stirring and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette.
 - Filter the collected supernatant through a syringe filter to remove any undissolved particles.
- Analysis:
 - Prepare a series of dilutions of the filtered saturated solution with the same organic solvent.
 - Measure the absorbance of each dilution at the wavelength of maximum absorbance (λ_{max}) for Basic Yellow 87 using a UV-Vis spectrophotometer.
 - Create a calibration curve by plotting absorbance versus concentration using known standards of Basic Yellow 87 in the same solvent.
 - Use the absorbance of the diluted saturated solution and the calibration curve to determine the concentration of Basic Yellow 87 in the saturated solution.
- Calculation of Solubility:
 - The solubility is expressed as the concentration of the dye in the saturated solution (e.g., in g/L or mg/mL).

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of a compound like Basic Yellow 87.



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Caption: Workflow for determining the solubility of Basic Yellow 87.

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